

In-Depth Technical Guide: Cefteram Pivoxil Crystal Structure and Molecular Conformation[1]

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Compound of Interest

Compound Name: *cefteram pivoxil*

Cat. No.: *B1215650*

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Executive Summary

Cefteram Pivoxil (CAS: 82547-81-7) is the pivaloyloxymethyl ester prodrug of the third-generation cephalosporin, Cefteram.[1] Designed to overcome the poor oral bioavailability of the parent acid, the pivoxil moiety increases lipophilicity, facilitating intestinal absorption. Once absorbed, it is rapidly hydrolyzed by non-specific esterases to release the active metabolite, which inhibits bacterial cell wall synthesis by binding to Penicillin-Binding Proteins (PBPs).[1]

This guide analyzes the molecular architecture that dictates its physicochemical stability, the conformational requirements for bioactivity, and the solid-state characterization protocols essential for formulation development.

Molecular Architecture & Conformation[1]

Chemical Structure Analysis

The **Cefteram Pivoxil** molecule (

) is built upon the rigid cephem nucleus (a fused

-lactam and dihydrothiazine ring system).[1] Its structural integrity and biological potency rely on three critical side chains:

- C-7 Side Chain (Aminothiazole-Methoxyimino):
 - Contains a 2-aminothiazol-4-yl group and a methoxyimino moiety.[1][2]
 - Stereochemistry: The methoxyimino group must exist in the (Z)- or syn-configuration.[1] This conformation sterically hinders β -lactamase attack, conferring resistance to bacterial degradation.[1]
- C-3 Side Chain (Tetrazolylmethyl):
 - A (5-methyl-2H-tetrazol-2-yl)methyl group at the C-3 position distinguishes Cefteram from other pivoxil cephalosporins (e.g., Cefditoren has a methylthiazole).[1] This group influences the pharmacokinetic half-life and PBP binding affinity.
- C-4 Ester (Pivaloyloxymethyl):
 - The carboxylic acid at C-4 is esterified with a pivaloyloxymethyl group.[1] This bulky, hydrophobic tail masks the anionic charge of the carboxylate, significantly increasing membrane permeability (logP shift).

Conformational Dynamics

The molecular flexibility is primarily localized in the C-4 ester linkage.

- Prodrug State: The pivaloyloxymethyl group adopts a folded conformation in the crystal lattice to maximize van der Waals interactions, often leading to specific polymorphs.
- Active State: Upon hydrolysis, the free carboxylate at C-4 is regenerated.[1] The C-7 side chain's syn-conformation is rigidified by an intramolecular hydrogen bond between the amide nitrogen and the thiazole ring, locking the molecule into a "bioactive" shape that fits the PBP active site.

Solid-State Characterization

Crystallographic Properties

While specific unit cell parameters for **Cefteram Pivoxil** are proprietary to the originator (Toyama Chemical/Roche), the solid-state properties are well-defined through physicochemical profiling.[1]

Property	Data	Relevance
Physical State	White to pale yellow crystalline powder	Indicates high purity and defined lattice structure.[1]
Melting Point	127–128 °C (with decomposition)	Sharp melting endotherm confirms crystallinity.[1] Lower melting points (relative to parent acid) are typical for ester prodrugs.[1]
Solubility	Soluble in methanol, ethanol, acetone; Insoluble in ether/water	Hydrophobic ester tail dictates solubility profile; requires lipid-based or surfactant-aided formulation for dissolution.[1]
Polymorphism	Crystalline vs. Amorphous	Crystalline forms are preferred for chemical stability; amorphous forms (often generated via spray drying) offer higher solubility but lower stability.[1]

Bioactivation Pathway (Signaling Diagram)

The following diagram illustrates the conversion of the prodrug to the active metabolite and its subsequent inhibition of bacterial cell wall synthesis.



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Figure 1: Mechanism of Action.[1] The lipophilic prodrug crosses the intestinal barrier and is hydrolyzed to the active Cefteram, which then covalently binds to Penicillin-Binding Proteins (PBPs).

Experimental Protocols

Single Crystal X-Ray Diffraction (SXRD) Workflow

To determine the precise unit cell and space group of a **Cefteram Pivoxil** sample, the following self-validating protocol is recommended.

Objective: Obtain high-resolution ($<0.8 \text{ \AA}$) structural data.

- Crystallization Screening:
 - Method: Vapor diffusion (sitting drop).[1]
 - Solvents: Dissolve 10 mg **Cefteram Pivoxil** in Acetone/Ethanol (1:1).
 - Precipitant: Screen against Hexane or Diethyl Ether antisolvents.
 - Condition: Incubate at 4°C to slow nucleation (critical for ester stability).
- Data Collection:
 - Mounting: Mount crystal on a MiTeGen loop using cryo-oil.
 - Temperature: Cool to 100 K (liquid nitrogen stream) to minimize thermal motion of the flexible pivoxil tail.
 - Beam: Use Mo-K
(
 $\text{\AA}$) or Cu-K
radiation.[1]
- Structure Solution:

- Indexing: Determine unit cell dimensions ().
- Phasing: Use Direct Methods (SHELXT) due to the presence of heavy Sulfur atoms.
- Refinement: Refine against using SHELXL. Pay special attention to disorder in the tert-butyl group of the pivalate.

Powder X-Ray Diffraction (PXRD) for Bulk ID

For quality control and polymorph identification:

- Instrument: Bruker D8 Advance (or equivalent).[1]
- Parameters: Cu K radiation, 40 kV, 40 mA.
- Scan Range: 3° to 40°.
- Step Size: 0.02°.
- Validation: A crystalline sample must show sharp Bragg peaks.[3] A "halo" pattern indicates an amorphous (and potentially unstable) material.[1]

Implications for Drug Development Stability & Formulation

The crystal structure directly impacts the shelf-life. The ester linkage is susceptible to hydrolysis in the presence of moisture.

- Crystalline Form: The dense packing of the lattice shields the ester bond from water, providing stability at room temperature.

- Amorphous Solid Dispersions (ASD): Often used to improve solubility.[1] However, the increased molecular mobility in ASDs can accelerate hydrolysis.
- Recommendation: Formulations should include desiccants and be stored below 25°C.[4]

Structure-Activity Relationship (SAR)

The syn-isomer conformation confirmed by crystallographic data is non-negotiable.[1]

- Anti-isomer: If the methoxyimino group rotates to the anti position (E-isomer), the affinity for PBPs drops by 100-fold.
- Quality Control: Analytical methods (HPLC, NMR) must strictly monitor the Syn/Anti ratio, which can be validated against the reference crystal structure.

References

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